

# A Comparative Guide to Anti-Aging Peptides: Tetrapeptide-2 vs. Key Alternatives

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## Compound of Interest

Compound Name: Tetrapeptide-2

Cat. No.: B611303

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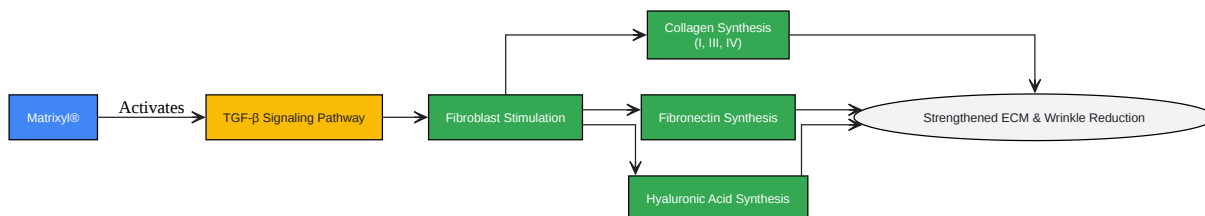
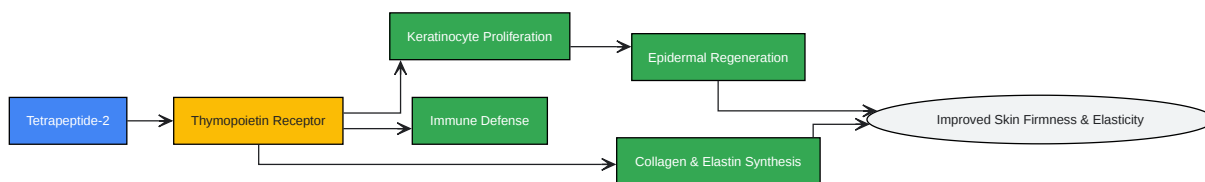
For Researchers, Scientists, and Drug Development Professionals

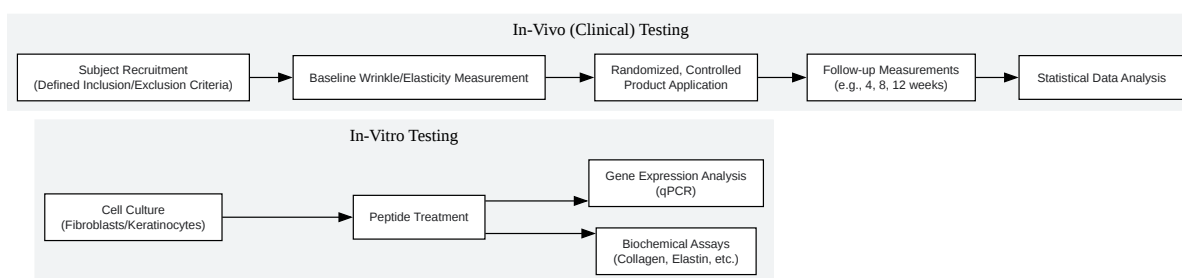
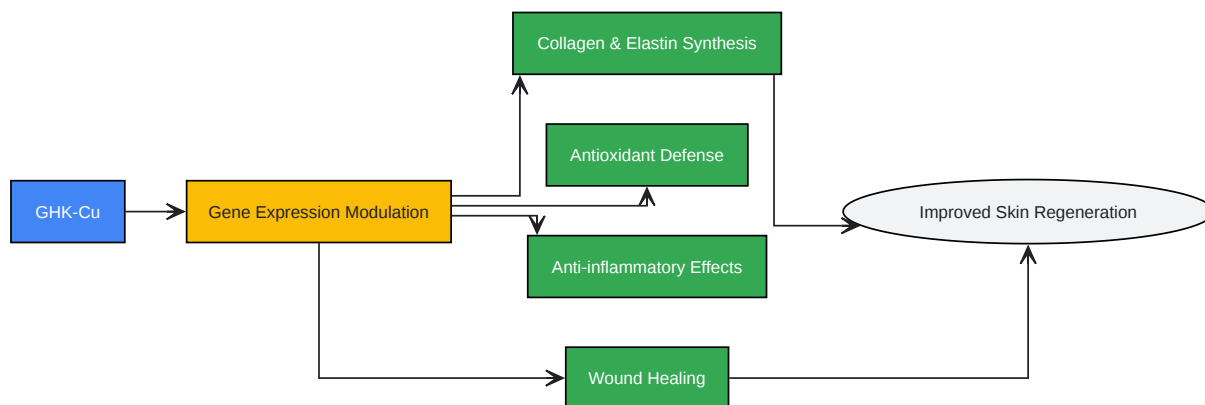
In the dynamic field of cosmetic science and dermatology, peptides have emerged as a cornerstone of advanced anti-aging formulations. Their specificity and ability to mimic natural biological signaling pathways offer a targeted approach to mitigating the signs of cutaneous aging. This guide provides an objective comparison of **Tetrapeptide-2** against other prominent anti-aging peptides: Argireline® (Acetyl Hexapeptide-8), Matrixyl® (Palmitoyl Pentapeptide-4), and Copper Peptides (GHK-Cu). The comparison is supported by experimental data, detailed methodologies, and visual representations of their mechanisms of action to aid in research and development.

## Mechanisms of Action

### Tetrapeptide-2 (Acetyl Tetrapeptide-2)

**Tetrapeptide-2** is a biomimetic peptide derived from the youth hormone, thymopoietin. Its primary mechanism involves compensating for the age-related decline in thymic factors, which play a crucial role in the skin's immune defense and regenerative capabilities.<sup>[1]</sup> By mimicking thymopoietin, **Tetrapeptide-2** stimulates the proliferation of keratinocytes, boosts the skin's immune defenses, and promotes the regeneration of the epidermis.<sup>[1][2]</sup> It also enhances the synthesis of essential extracellular matrix (ECM) proteins, including collagen and elastin, contributing to improved skin firmness and elasticity.<sup>[3]</sup>





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## References

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